

Application Notes and Protocols for Water-Resistant Paper and Packaging

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the technologies and methodologies used to impart water resistance to paper and packaging materials. The following sections detail various treatment methods, quantitative performance data, and standardized experimental protocols for evaluating the efficacy of these treatments.

Introduction to Water-Resistant Treatments for Paper and Packaging

Paper and paperboard are fundamentally hydrophilic due to their cellulosic fiber structure. To overcome this limitation for applications requiring moisture resistance, various treatments are employed. These treatments can be broadly categorized as internal sizing, surface sizing, and coatings.^{[1][2][3]}

- **Internal Sizing:** Water-resistant agents are added to the pulp slurry before the paper sheet is formed.^{[1][2]} This method provides uniform water resistance throughout the entire sheet.^[1] Common internal sizing agents include rosin with alum and synthetic polymers.^[2]
- **Surface Sizing:** A sizing agent is applied to the surface of the formed and partially dried paper sheet.^{[2][4]} This process improves surface strength, printability, and water resistance by forming a protective film.^{[3][4]} Starch solutions are commonly used for surface sizing.^[2]

- **Coatings:** A distinct layer of a barrier material is applied to the paper surface. This is a highly effective method for achieving significant water and moisture vapor resistance.[\[5\]](#)[\[6\]](#)
Common coating materials include waxes, polyethylene, and other polymers.[\[5\]](#)[\[7\]](#)[\[8\]](#)

Water-resistant paper and packaging are crucial for protecting moisture-sensitive products such as food, pharmaceuticals, and cosmetics during storage and transportation.[\[5\]](#) The selection of a specific water-resistant treatment depends on the required level of protection, cost, and desired end-of-life characteristics of the packaging (e.g., recyclability or compostability).[\[5\]](#)[\[9\]](#)

Quantitative Performance Data

The effectiveness of water-resistant treatments is quantified using several standard tests. The following tables summarize typical performance data for various treatments.

Table 1: Effect of Wax Coatings on Paper Properties

Treatment	Improvement in Water Vapor Barrier	Improvement in Tensile Strength (TS)	Improvement in Elastic Modulus (E)	Reference
Beeswax Coating	~77%	~26%	~46%	[7] [8] [10]
Carnauba Wax Coating	Lowers water vapor permeability by 65%	Improves tensile strength by 175%	-	[11]

Table 2: Wet Tensile Strength of Paper

Paper Type	Wet Tensile Strength (% of Dry Strength)	Description	Reference
Medium Wet-Strength	10-15%	Partial wet-strength, may be designed to dissolve in caustic solutions.	[12]
High Wet-Strength	15-25% or higher	Resists breaking and tearing when wet.	[12]
True Wet-Strength Grade	At least 10% or 15%	A general benchmark for defining a wet-strength paper.	[13]

Table 3: Water Contact Angle of Coated Paper

Coating Material	Water Contact Angle (θ)	Classification	Reference
Uncoated Paper	< 90°	Hydrophilic	[14]
Paraffin Wax	103°	Hydrophobic	[7]
Soybean Oil-Based Waxes	82° or 95°	Hydrophobic	[7]
Hydrophobic Nanosilica in PMMA	Up to 142°	Superhydrophobic	[15]
Superhydrophobic Paint	159° (advancing), 140° (receding)	Superhydrophobic	[16]

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Protocol for Cobb Water Absorption Test

This test determines the amount of water absorbed by the surface of paper or board in a specified time.[17][18]

Materials:

- Cobb tester apparatus
- Balance (accurate to 0.01 g)
- Stopwatch
- Blotting paper
- Hand roller
- Distilled or deionized water
- Paper or paperboard samples

Procedure:

- **Sample Preparation:** Cut a representative sample of the paper or board to be tested. The sample should be larger than the clamping ring of the Cobb tester.[19]
- **Initial Weighing:** Weigh the sample to the nearest 0.01 g. This is the "Dry Weight".[20]
- **Test Setup:** Place the sample on the rubber mat of the Cobb tester with the surface to be tested facing up. Securely clamp the metal ring onto the sample to prevent any leakage.[18][19]
- **Water Application:** Pour a specified volume of water (typically 100 ml) into the cylinder. Start the stopwatch immediately.[19][20] The standard test duration is typically 60 or 120 seconds.[18][20]
- **Water Removal:** At the end of the specified time, pour the water out of the cylinder and quickly unclamp the sample. Place the sample on a sheet of blotting paper with the wet side up. Place another sheet of blotting paper on top and use the hand roller to remove excess water by rolling it once forward and once backward without applying downward pressure.[19]

- Final Weighing: Immediately weigh the blotted sample to the nearest 0.01 g. This is the "Wet Weight".[20]
- Calculation: Calculate the Cobb value using the following formula:[18][20] $\text{Cobb Value (g/m}^2\text{)} = (\text{Wet Weight} - \text{Dry Weight}) \times 100$

Protocol for Wet Tensile Strength Test

This test measures the tensile strength of paper or paperboard after it has been saturated with water.[21][22][23]

Materials:

- Tensile testing machine
- Specimen cutter
- Distilled water
- Immersion tray or Finch cup
- Paper or paperboard samples

Procedure:

- Sample Preparation: Cut the paper or paperboard samples to standard dimensions (e.g., 15 mm wide).[22]
- Saturation: Immerse the samples in distilled water for a specified period to ensure complete saturation.[22] Alternatively, a Finch cup can be used to wet a specific area of the sample.
- Tensile Testing: Place the wet sample into the grips of the tensile testing machine. Apply a constant rate of elongation until the sample breaks.[22]
- Data Recording: Record the maximum force required to break the sample.
- Calculation: The wet tensile strength is typically expressed in kilonewtons per meter (kN/m). [22] The wet strength retention can be calculated as follows:[22] $\text{Wet Strength Retention (\%)} = \frac{\text{Wet Tensile Strength}}{\text{Dry Tensile Strength}} \times 100$

$$= (\text{Wet Tensile Strength} / \text{Dry Tensile Strength}) \times 100$$

Protocol for Contact Angle Measurement

This measurement quantifies the wettability of a solid surface by a liquid, indicating its hydrophobic or hydrophilic nature.[\[14\]](#)[\[24\]](#)

Materials:

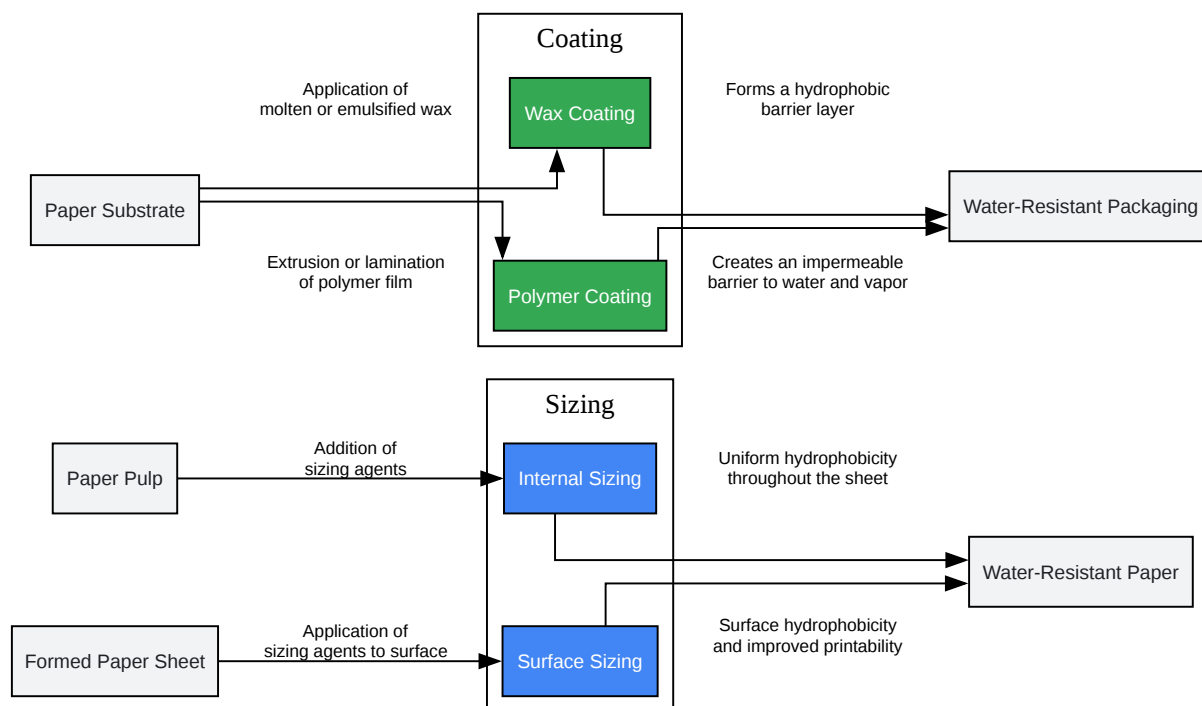
- Contact angle goniometer with a high-resolution camera
- Syringe with a fine needle
- Distilled water
- Paper or coated paper samples

Procedure:

- **Sample Placement:** Place the paper sample on the stage of the contact angle goniometer.
- **Droplet Deposition:** Using the syringe, carefully deposit a small droplet of distilled water onto the surface of the sample.
- **Image Capture:** The camera captures a side-view image of the droplet on the surface.
- **Angle Measurement:** The software analyzes the image and measures the angle formed at the three-phase boundary where the liquid, gas, and solid intersect.[\[14\]](#)
- **Interpretation:** A contact angle greater than 90° indicates a hydrophobic surface, while an angle less than 90° indicates a hydrophilic surface.[\[14\]](#)[\[25\]](#) A contact angle above 150° is considered superhydrophobic.[\[24\]](#)

Visualizations

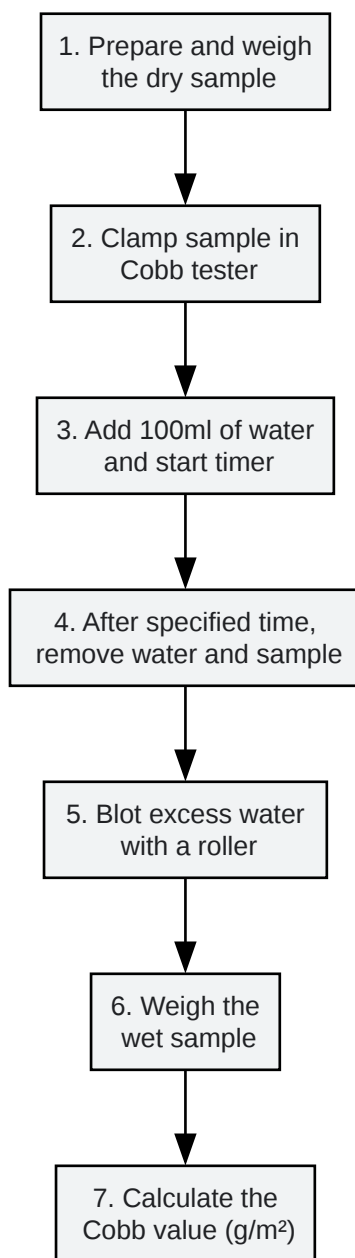
Signaling Pathways and Mechanisms



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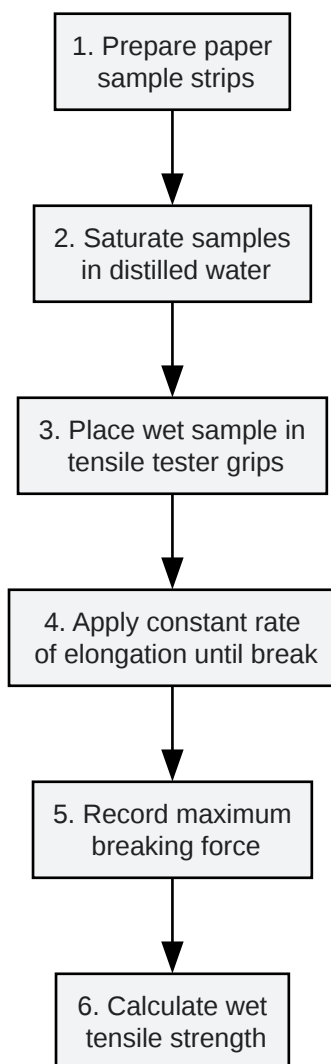
Caption: Mechanisms of imparting water resistance to paper.

Experimental Workflows



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Caption: Experimental workflow for the Cobb Water Absorption Test.



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Caption: Experimental workflow for the Wet Tensile Strength Test.

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- To cite this document: BenchChem. [Application Notes and Protocols for Water-Resistant Paper and Packaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095788#application-in-water-resistant-paper-and-packaging]

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